

"Methyl 2-(bromomethyl)acrylate" chemical structure and IUPAC name

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Compound of Interest

Compound Name: Methyl 2-(bromomethyl)acrylate

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An In-depth Technical Guide to Methyl 2-(bromomethyl)acrylate

For researchers, scientists, and professionals in drug development, a thorough understanding of key chemical reagents is paramount. This guide provides a comprehensive overview of **Methyl 2-(bromomethyl)acrylate**, a versatile monomer used in polymer chemistry and organic synthesis. This document details its chemical structure, IUPAC name, physical and spectroscopic properties, synthesis and polymerization protocols, and key applications.

Chemical Structure and IUPAC Name

Methyl 2-(bromomethyl)acrylate is an alpha-substituted acrylate ester. Its structure features a methyl ester group, a polymerizable acrylate double bond, and a reactive bromomethyl substituent.

Chemical Structure:

- IUPAC Name: methyl 2-(bromomethyl)prop-2-enoate[1]
- Synonyms: Methyl 2-(bromomethyl)acrylate, 2-(Bromomethyl)acrylic Acid Methyl Ester[2]
- CAS Registry Number: 4224-69-5[1]
- Molecular Formula: C₅H₇BrO₂[1]



• Molecular Weight: 179.01 g/mol

Physicochemical and Spectroscopic Data

A summary of the key physical and spectroscopic data for **Methyl 2-(bromomethyl)acrylate** is provided below for easy reference.

Physical Properties

Property	Value	Reference
Appearance	Colorless to slightly brownish liquid	[2]
Boiling Point	35-37 °C at 1.3 mmHg	
Density	1.489 g/mL at 25 °C	
Refractive Index (n ²⁰ /D)	1.490	
Flash Point	78 °C (172.4 °F) - closed cup	
Storage Temperature	-20°C	

Spectroscopic Data

While a comprehensive public database of high-resolution spectra for **Methyl 2- (bromomethyl)acrylate** is not readily available, data for the closely related compound, 2- (bromomethyl)acrylic acid, and mass spectrometry data for the title compound provide valuable insights.

- Mass Spectrum (Electron Ionization): The NIST WebBook provides a mass spectrum for Methyl 2-(bromomethyl)acrylate, which can be used for its identification.[3]
- ¹H NMR (Expected): Based on the structure, the expected proton NMR signals in CDCl₃ would be approximately:
 - Singlet around 3.8 ppm (3H, -OCH₃)
 - Singlet around 4.2 ppm (2H, -CH₂Br)



- Two singlets for the vinyl protons (=CH2) around 5.9 and 6.3 ppm.
- Note: This is an estimation. For comparison, the ¹H NMR spectrum of 2-(bromomethyl)acrylic acid in CDCl₃ is available.[4]
- ¹³C NMR (Expected): The expected carbon NMR signals in CDCl₃ would be approximately:
 - Signal for the bromomethyl carbon (-CH₂Br)
 - Signal for the ester methyl carbon (-OCH₃)
 - Signals for the double bond carbons (C=C)
 - Signal for the carbonyl carbon (C=O)
 - Note: For comparison, the ¹³C NMR spectrum of 2-(bromomethyl)acrylic acid is available.
 [5]
- Infrared (IR) Spectrum (Expected): Key expected IR absorption bands would include:
 - C=O stretching of the ester group (~1720 cm⁻¹)
 - C=C stretching of the acrylate group (~1630 cm⁻¹)
 - C-O stretching of the ester group
 - C-Br stretching
 - Note: For comparison, the IR spectrum of 2-(bromomethyl)acrylic acid is available.

Experimental Protocols

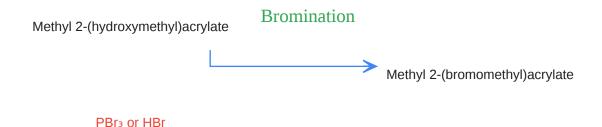
Detailed methodologies for the synthesis and polymerization of **Methyl 2- (bromomethyl)acrylate** are crucial for its effective use in research.

Synthesis of Methyl 2-(bromomethyl)acrylate

A common method for the synthesis of **Methyl 2-(bromomethyl)acrylate** involves the bromination of methyl 2-(hydroxymethyl)acrylate.



Reaction Scheme:



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Caption: Synthesis of Methyl 2-(bromomethyl)acrylate.

Detailed Protocol:

- Dissolve methyl 2-(hydroxymethyl)acrylate in a suitable anhydrous solvent (e.g., diethyl ether or acetonitrile) under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution in an ice bath.
- Slowly add a brominating agent, such as phosphorus tribromide (PBr₃) or hydrobromic acid (HBr), dropwise to the stirred solution.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours.
- Quench the reaction by carefully adding water or a saturated aqueous solution of sodium bicarbonate.
- Extract the aqueous layer with an organic solvent (e.g., diethyl ether or ethyl acetate).
- Combine the organic layers, dry over an anhydrous drying agent (e.g., MgSO₄ or Na₂SO₄), and filter.
- Remove the solvent under reduced pressure using a rotary evaporator.



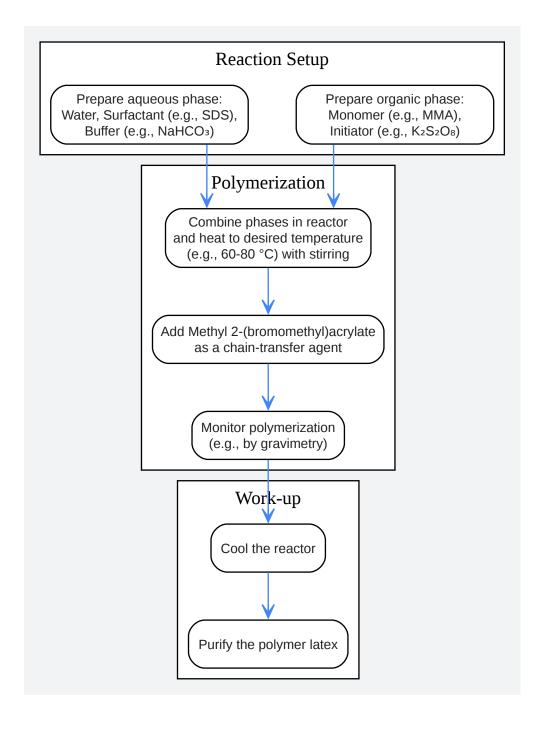
 Purify the crude product by vacuum distillation to obtain pure Methyl 2-(bromomethyl)acrylate.

Polymerization of Methyl 2-(bromomethyl)acrylate

Methyl 2-(bromomethyl)acrylate is a valuable monomer for introducing functional groups into polymers. It can be polymerized via various radical polymerization techniques, where it often acts as a chain-transfer agent.[7][8]

Workflow for Emulsion Polymerization:





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Caption: Emulsion polymerization workflow using Methyl 2-(bromomethyl)acrylate.

Detailed Protocol for Emulsion Polymerization:

• Prepare an aqueous phase by dissolving a surfactant (e.g., sodium dodecyl sulfate) and a buffer (e.g., sodium bicarbonate) in deionized water in a reaction vessel.



- Separately, prepare the organic phase containing the primary monomer (e.g., methyl methacrylate or styrene) and a radical initiator.
- Heat the aqueous phase to the desired reaction temperature (typically 60-80 °C) under inert atmosphere with stirring.
- Add the organic phase to the hot aqueous phase to initiate polymerization.
- After a short initiation period, introduce Methyl 2-(bromomethyl)acrylate to the reaction
 mixture. It will act as a chain-transfer agent, controlling the molecular weight and introducing
 a bromine terminal group.
- Allow the polymerization to proceed for the desired time, monitoring the conversion.
- Cool the reactor to terminate the polymerization.
- The resulting polymer latex can be purified by dialysis or other appropriate methods.

Applications in Drug Development and Materials Science

The utility of **Methyl 2-(bromomethyl)acrylate** stems from its dual functionality: the acrylate group allows for polymerization, while the bromomethyl group provides a site for post-polymerization modification.

- Functional Polymers: Polymers and copolymers synthesized using Methyl 2-(bromomethyl)acrylate possess reactive bromide end-groups or side-chains. These groups can be converted to other functionalities through nucleophilic substitution reactions, allowing for the synthesis of well-defined functional polymers.[2]
- Graft Copolymers: The bromo-functionalized polymers can act as macroinitiators for a second polymerization, leading to the formation of graft copolymers. For instance, a poly(methyl methacrylate) chain with a terminal bromide from Methyl 2-(bromomethyl)acrylate can initiate the polymerization of styrene to form a poly(methyl methacrylate)-graft-polystyrene copolymer.[7]



 Bioconjugation: The reactive bromomethyl group can be used to attach these polymers to biological molecules, such as proteins or peptides, to create polymer-drug conjugates or other advanced biomaterials. Acrylate and methacrylate-based polymers, in general, have found numerous applications in biomedicine due to their biocompatibility and versatility.[9]

Safety Information

Methyl 2-(bromomethyl)acrylate is a reactive chemical and should be handled with appropriate safety precautions.

- Hazard Statements: It is classified as causing skin irritation, serious eye damage, and respiratory irritation.
- Precautionary Statements: Avoid breathing vapors, and use only in a well-ventilated area.
 Wear protective gloves, clothing, and eye/face protection. In case of contact with skin or eyes, rinse immediately with plenty of water.
- Storage: Store in a cool, dark place. The compound can be light-sensitive.[2]

This technical guide provides a solid foundation for understanding and utilizing **Methyl 2- (bromomethyl)acrylate** in a research and development setting. Its unique structure makes it a valuable tool for the synthesis of advanced polymeric materials with tailored functionalities.

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